

Safe Handling and Storage of Trimethylacetonitrile: A Technical Guide

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Compound of Interest

Compound Name: *Trimethylacetonitrile*

Cat. No.: *B147661*

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For researchers, scientists, and professionals in drug development, the safe handling and storage of chemical reagents are paramount. This technical support center provides essential information, troubleshooting guides, and frequently asked questions regarding the safe use of **trimethylacetonitrile**.

Quick Reference Data

A summary of the key physical and chemical properties of **trimethylacetonitrile** is provided below for easy reference.

Property	Value
Synonyms	Pivalonitrile, tert-Butyl cyanide, 2,2-Dimethylpropionitrile
CAS Number	630-18-2
Molecular Formula	C5H9N
Molecular Weight	83.13 g/mol
Appearance	Clear, colorless liquid
Boiling Point	105-106 °C [1][2]
Melting Point	15-16 °C [1][2]
Flash Point	4 °C (39.2 °F) - closed cup [3]
Density	0.752 g/mL at 25 °C [1][2]
Solubility	Slightly miscible with water. Miscible with ethanol, acetone, and toluene. [1][4]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **trimethylacetonitrile**?

A1: **Trimethylacetonitrile** is a highly flammable liquid and vapor. [3][5] It is also toxic if swallowed, in contact with skin, or if inhaled. [3] It can cause skin and serious eye irritation. [5][6]

Q2: What personal protective equipment (PPE) is required when handling **trimethylacetonitrile**?

A2: Appropriate PPE includes impervious gloves, protective clothing, and safety goggles or a face shield. [6] A NIOSH/MSHA-approved respirator should be used if inhalation risk is present. [3] All handling should be conducted in a well-ventilated area or under a chemical fume hood. [6][7]

Q3: How should **trimethylacetonitrile** be stored?

A3: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[3][6][7] Keep containers tightly closed and store locked up.[6][7] It should be stored away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[3]

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately remove all sources of ignition.[3][7] Use spark-proof tools and explosion-proof equipment.[3][6] Absorb the spill with an inert, dry material like sand and place it in a sealed container for disposal.[6] Ensure adequate ventilation.

Q5: What are the proper first-aid measures for exposure to **trimethylacetonitrile**?

A5:

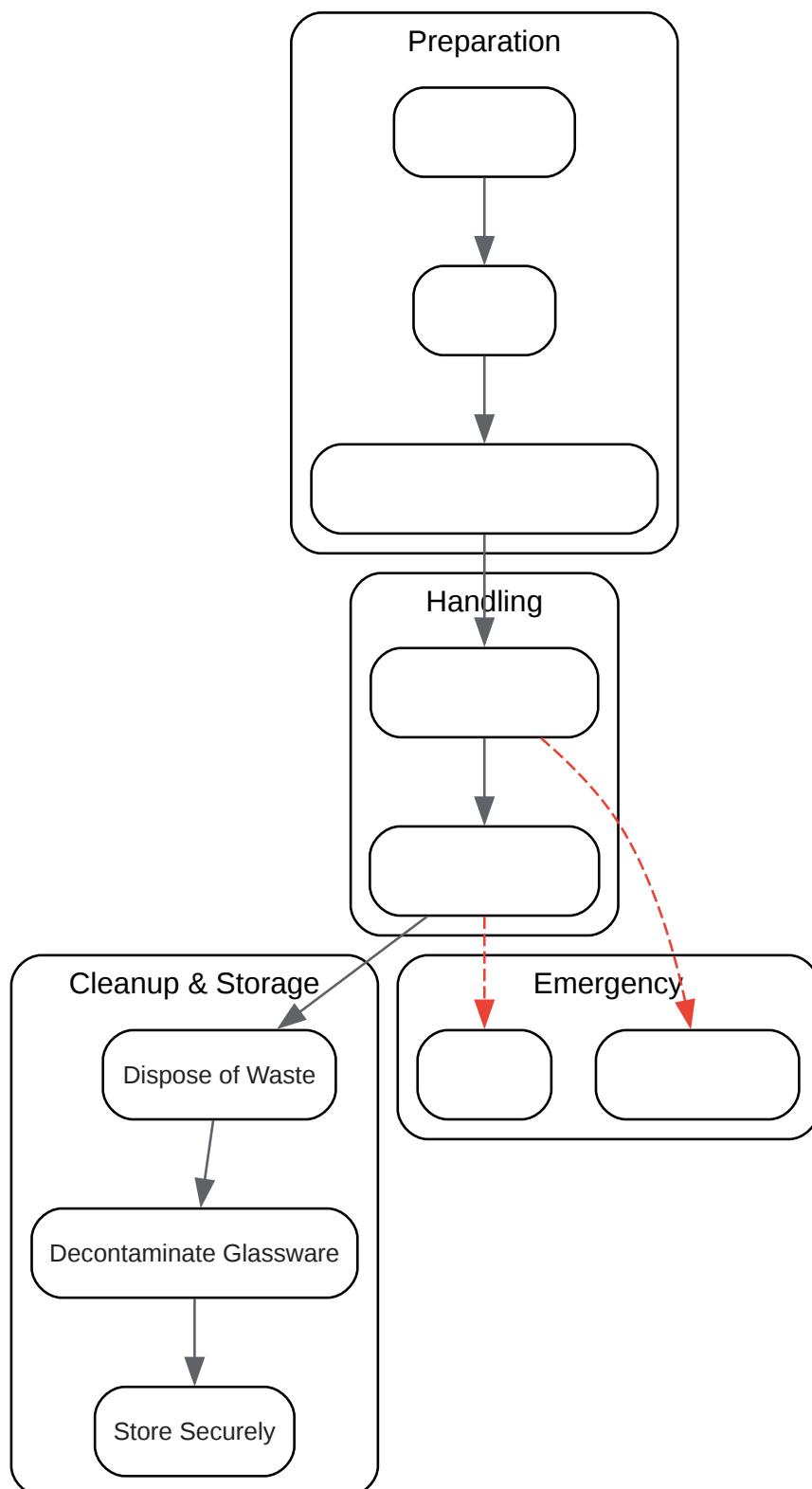
- Inhalation: Move the victim to fresh air and keep them at rest. Seek immediate medical attention.[6][7]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water.[6] If skin irritation occurs, get medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[6]
- Ingestion: Do NOT induce vomiting. Call a poison control center or doctor immediately.[3][7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Faint odor detected in the lab	Improper storage or a small leak.	Check that all containers are tightly sealed. Inspect for any signs of a leak. Ensure the storage area is well-ventilated.
Skin irritation after handling	Inadequate or compromised PPE.	Review the type of gloves being used for chemical compatibility. Ensure proper handwashing after handling.
Visible vapors during transfer	Inadequate ventilation or transfer technique.	Perform all transfers in a certified chemical fume hood. Use a closed system for transfers whenever possible. [6]

Experimental Protocols: Safe Handling Workflow

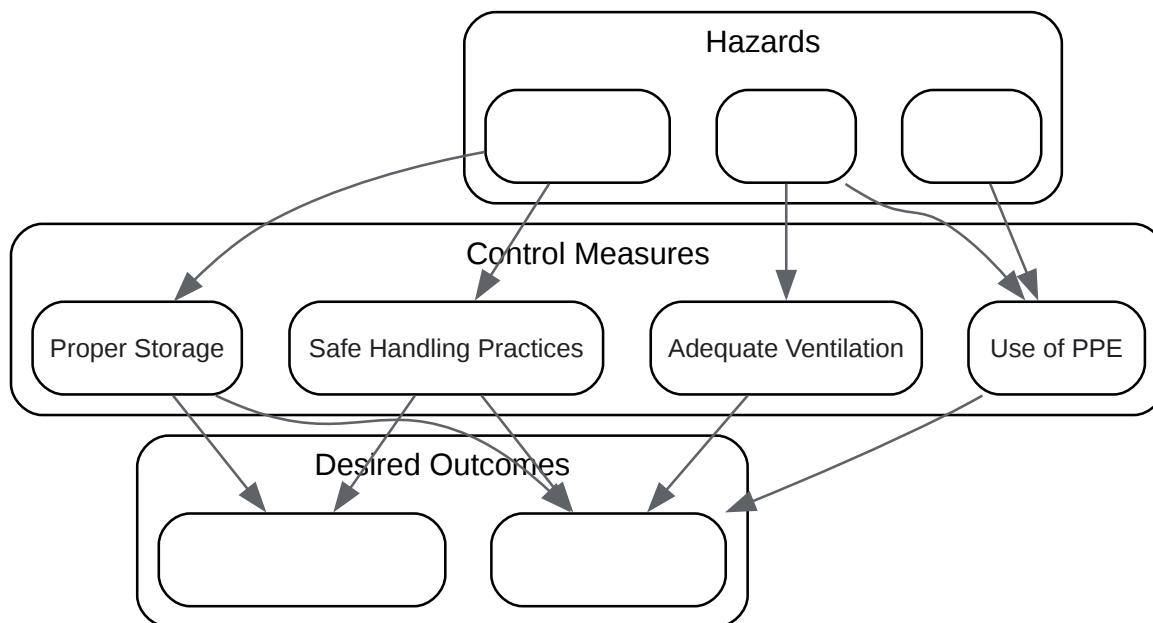
The following diagram illustrates the standard workflow for safely handling **trimethylacetonitrile** during an experiment.

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Caption: Workflow for Safe Handling of **Trimethylacetonitrile**.

Logical Relationship: Hazard Mitigation

The following diagram outlines the logical relationships between hazards, control measures, and desired outcomes.



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Caption: Logical Diagram of Hazard Mitigation for **Trimethylacetonitrile**.

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